

# Application Notes and Protocols for the Aminomethylation of Phenol

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## Compound of Interest

Compound Name: 3-[(Dimethylamino)methyl]phenol

Cat. No.: B1593381

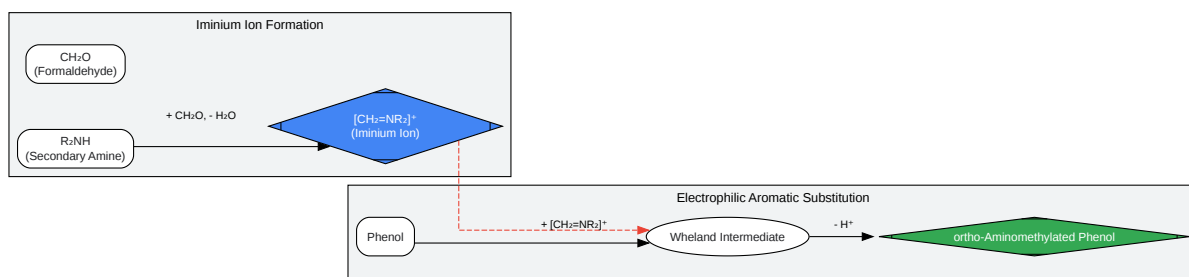
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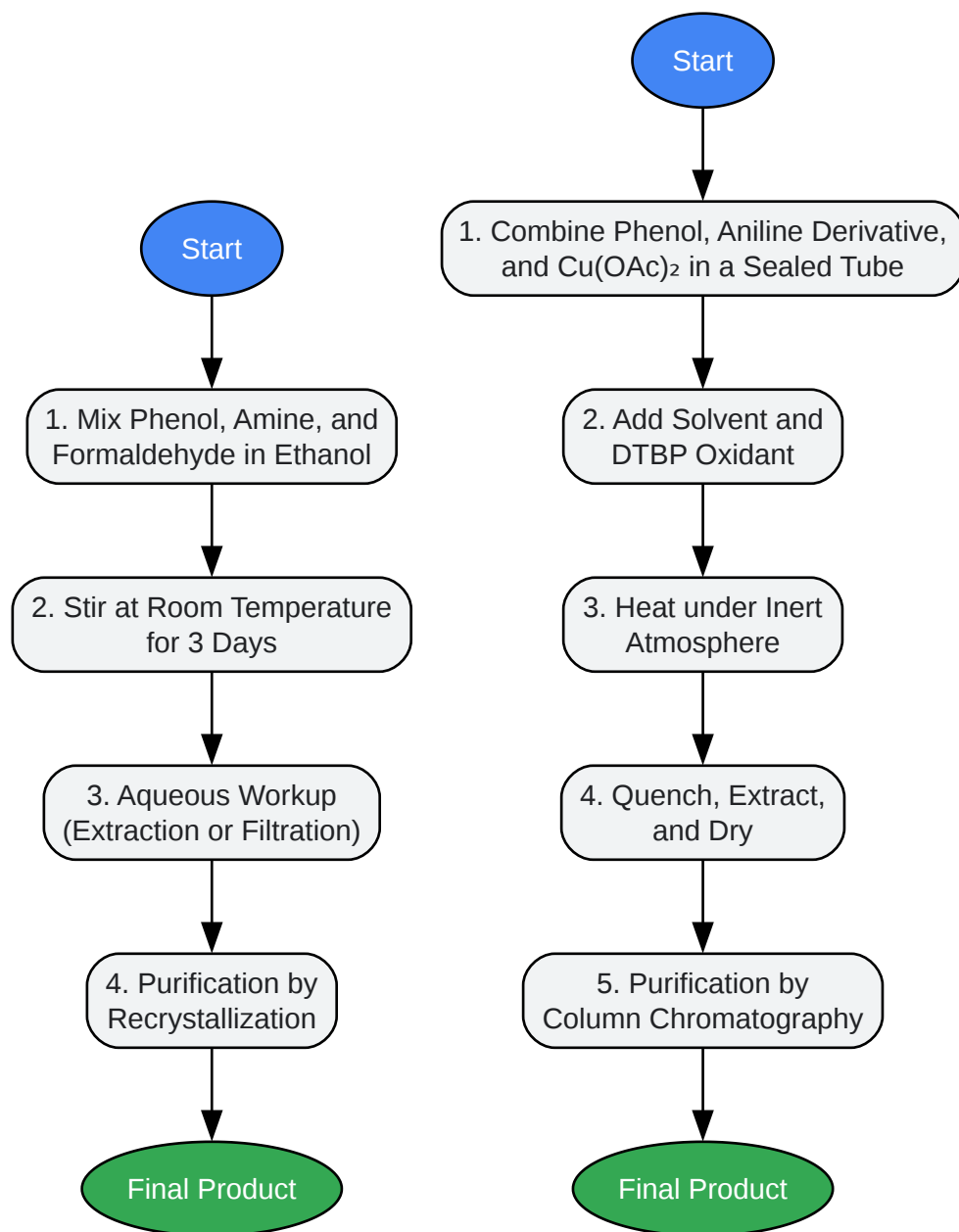
## Introduction

The aminomethylation of phenols, most notably achieved through the Mannich reaction, is a fundamental organic transformation that introduces an aminomethyl group onto the phenolic ring. This reaction is of significant interest to researchers, scientists, and drug development professionals due to the wide-ranging applications of the resulting Mannich bases. These products serve as crucial intermediates in the synthesis of various pharmaceuticals, agrochemicals, and specialty polymers. The aminomethyl moiety can enhance the biological activity of phenolic compounds and provides a versatile handle for further chemical modifications. This document provides detailed experimental protocols and data for the aminomethylation of phenols, focusing on the classic Mannich reaction and modern catalytic approaches.

## General Reaction Mechanism: The Mannich Reaction

The Mannich reaction is a three-component condensation involving a phenol, formaldehyde, and a primary or secondary amine. The reaction proceeds through the formation of an electrophilic iminium ion from the amine and formaldehyde. The electron-rich phenol then acts as a nucleophile, attacking the iminium ion, typically at the ortho position to the hydroxyl group, to yield the corresponding aminomethylated phenol, also known as a Mannich base.<sup>[1][2][3]</sup>





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## References

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- 3. Mannich reaction - Wikipedia [en.wikipedia.org]
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